

# ATTO 465 Maleimide: A Technical Guide to Solubility and Storage

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## Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the physicochemical properties of fluorescent probes is paramount for reproducible and reliable experimental outcomes. This in-depth technical guide focuses on **ATTO 465 maleimide**, a widely used thiol-reactive fluorescent dye, detailing its solubility characteristics and optimal storage conditions to ensure its stability and performance.

ATTO 465 is a fluorescent label derived from acriflavine, exhibiting strong absorption, high fluorescence quantum yield, and a large Stokes shift.[1][2] The maleimide functional group allows for the specific labeling of sulfhydryl groups, commonly found in cysteine residues of proteins.[2][3] Proper handling, including appropriate solvent selection and storage, is critical to maintain the reactivity and fluorescence properties of the dye.

## Solubility of ATTO 465 Maleimide

**ATTO 465 maleimide** is soluble in polar organic solvents.[3] The recommended solvents for preparing stock solutions are dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[3][4] It is also soluble in acetonitrile.[2][3] Due to the reactive nature of the maleimide group, it is crucial to use anhydrous and amine-free solvents to prevent degradation of the dye.[3]

While precise quantitative solubility values are not extensively published, the general recommendation is to prepare stock solutions in the range of 10-20 mM immediately before use.[1] It is advisable to start with a small amount of solvent and incrementally add more until the dye is fully dissolved to achieve the desired concentration.

For labeling reactions, which are typically performed in aqueous buffers, the **ATTO 465 maleimide** stock solution is added to the protein solution in a buffer with a pH of 7.0-7.5, such as phosphate-buffered saline (PBS).<sup>[1][4]</sup>

Solvent	Recommendation	Notes
Dimethylformamide (DMF)	Recommended for stock solutions	Use anhydrous and amine-free grade. <sup>[3]</sup>
Dimethyl Sulfoxide (DMSO)	Recommended for stock solutions	Use anhydrous and amine-free grade. <sup>[1][3]</sup>
Acetonitrile	Soluble	A polar solvent in which the dye is soluble. <sup>[2][3]</sup>
Water	Poorly soluble	The dye itself has good water solubility, but the maleimide derivative's solubility is limited. <sup>[1][2]</sup> Aqueous buffers are used for the labeling reaction.

## Storage Conditions for ATTO 465 Maleimide

Proper storage is essential to maintain the shelf life and performance of **ATTO 465 maleimide**. The lyophilized solid and stock solutions have different storage requirements.

### Lyophilized Solid

The solid, solvent-free product is shipped at ambient temperature.<sup>[2][3]</sup> Upon receipt, it is imperative to store the vial at -20°C, protected from light and moisture.<sup>[1][3][5]</sup> Before opening, the vial must be allowed to equilibrate to room temperature to prevent moisture condensation onto the product.<sup>[2][3]</sup> When stored correctly, **ATTO 465 maleimide** is stable for at least three years.<sup>[2][3]</sup>

### Stock Solutions

Stock solutions of **ATTO 465 maleimide** in DMF or DMSO are of limited stability and should ideally be prepared fresh for each experiment.<sup>[3][4]</sup> If storage is necessary, the stock solution should be divided into small aliquots and frozen at -20°C, protected from light.<sup>[4]</sup> It is important

to avoid repeated freeze-thaw cycles.[4] The stability of the stock solution is dependent on the quality of the solvent used.[3][4]

Form	Storage Temperature	Protection	Stability
Lyophilized Solid	-20°C	Protect from light and moisture.[1][3][5]	At least 3 years.[2][3]
Stock Solutions (in DMF or DMSO)	-20°C	Protect from light.[1][4]	Limited stability; prepare fresh if possible.[3][4] Avoid repeated freeze-thaw cycles.[4]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution

Materials:

- **ATTO 465 maleimide** (e.g., 1 mg)
- Anhydrous, amine-free dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes

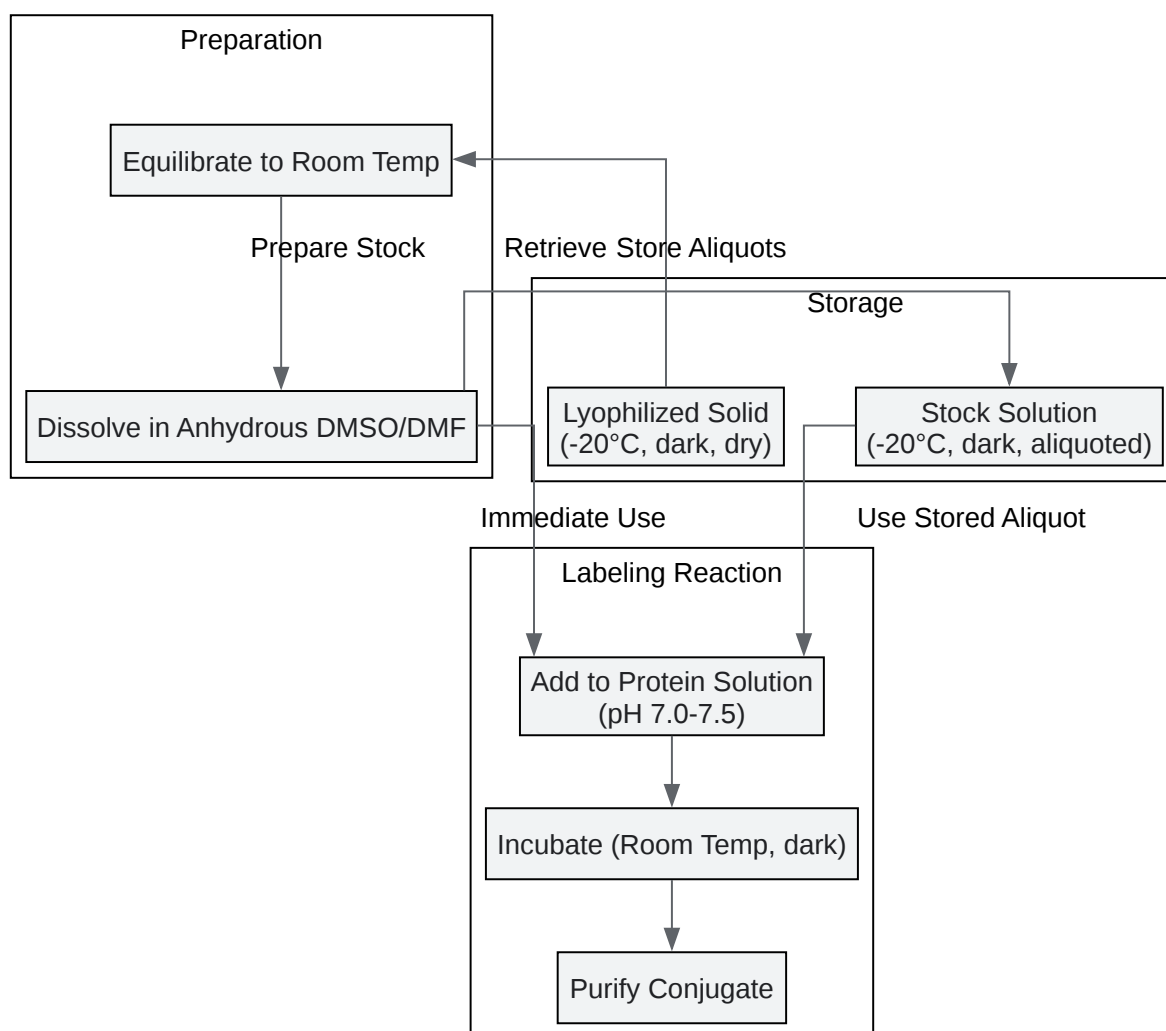
Procedure:

- Allow the vial of **ATTO 465 maleimide** to warm to room temperature before opening.
- Calculate the volume of DMSO required to make a 10 mM solution. The molecular weight of **ATTO 465 maleimide** is 518.4 g/mol .
  - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
  - For 1 mg:  $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 518.4 \text{ g/mol}) / 0.01 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 193 \mu\text{L}$

- Add the calculated volume of anhydrous, amine-free DMSO to the vial containing the **ATTO 465 maleimide**.
- Vortex briefly to ensure the dye is fully dissolved.
- If not for immediate use, aliquot the solution into smaller volumes in microcentrifuge tubes to avoid multiple freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

## Workflow and Logical Relationships

The following diagram illustrates the general workflow for handling and using **ATTO 465 maleimide**, from storage to the final labeling reaction.



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Caption: Workflow for handling and using **ATTO 465 maleimide**.

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